

Kathon 886 degradation mercaptans compatibility issues

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Compound Focus: Kathon 886

CAS No.: 55965-84-9

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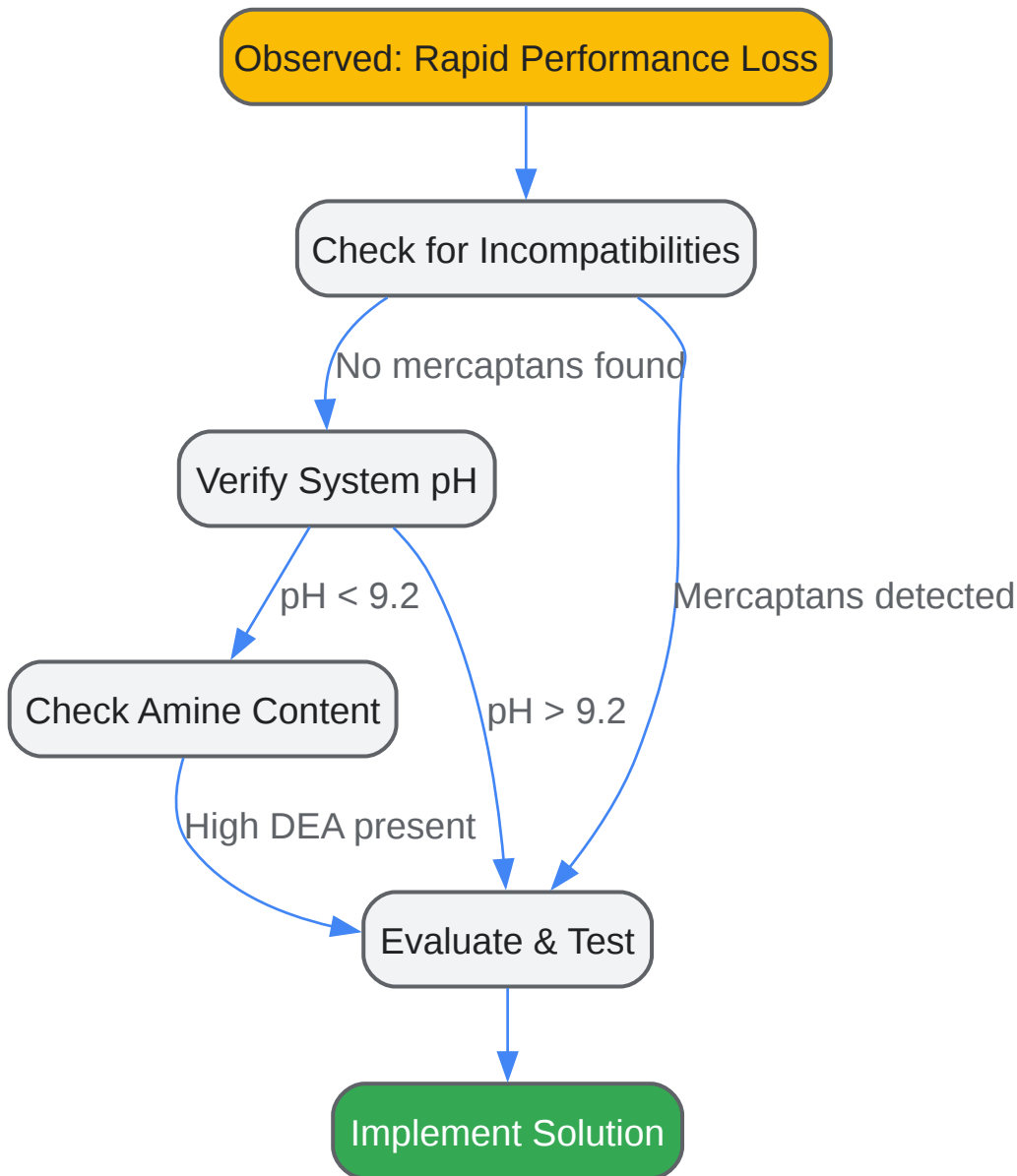
Frequently Asked Questions (FAQs)

- **Q1: What are the key incompatible chemicals with Kathon 886?** Kathon 886 is incompatible with several substances. You should avoid using it alongside **mercaptans (such as mercaptobenzothiazole)**, **Sodium Omadine**, and **Triadine 10**, as these will chemically degrade the active ingredients in **Kathon 886** [1] [2]. Furthermore, high levels of **diethanolamine (DEA)** should be minimized [1] [2].
- **Q2: How does pH affect Kathon 886's stability?** Kathon 886 performs best in a pH range of **3.0 to 9.2** [1] [2]. Its stability and efficacy are enhanced at the lower end of this range. For systems with a pH consistently above 9.5, it is crucial to test for biological efficacy and chemical stability before full-scale implementation [1] [2].
- **Q3: What should I do if I must use a basic additive in my system?** If you need to add a highly alkaline material (pH 10-12), avoid adding it immediately before or after dosing with **Kathon 886**. Allow for a buffer period of **at least 30 minutes** between chemical additions to prevent degradation of the biocide [1] [2].

Troubleshooting Guide: Performance Issues

If you observe a rapid decline in the antimicrobial performance of **Kathon 886**, follow this systematic troubleshooting guide.

*Troubleshooting Workflow for **Kathon 886** Performance*



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Identify and Eliminate Incompatible Chemicals

The most probable cause of performance degradation is the presence of incompatible chemicals.

- **Confirm Use of Mercaptans:** Review your fluid formulation and any other additives for compounds like **mercaptobenzothiazole**, a common corrosion inhibitor [1] [2]. The presence of mercaptans will lead to the rapid decomposition of **Kathon 886**'s active ingredients.
- **Action:** If mercaptans are identified, you must **remove them from the formulation**. Replace them with compatible alternatives. If a fungicide is still required, consider using **Kathon 893 MW**, which is documented as fully compatible with **Kathon 886 MW** [2].

Verify System pH and Chemical Addition Order

An excessively high pH or improper mixing sequence can destabilize the biocide.

- **Measure pH:** Use a calibrated pH meter to check the system. If the pH is above 9.2, take steps to lower it, as this will improve **Kathon 886**'s stability [1] [2].
- **Review Addition Protocol:** Ensure that highly basic additives are not being introduced to the system immediately before or after the biocide. Maintain a minimum 30-minute interval [1] [2].

Evaluate Alternative Amines

Certain amines used in fluid formulations can be aggressive toward the biocide.

- **Check for Diethanolamine (DEA):** DEA is more problematic than other common amines. If your formulation uses DEA, consider reformulating to use **99% triethanolamine (TEA) or monoethanolamine (MEA)** at the lowest possible level [1] [2].

Experimental Validation Protocol

Before implementing a new fluid formulation or additive, conduct this compatibility test to pre-empt performance issues.

- **Objective:** To determine the chemical stability of **Kathon 886** in a specific metalworking fluid concentrate or in the presence of a new additive.
- **Materials:**
 - **Kathon 886 MW** microbicide
 - Metalworking fluid concentrate or the additive in question
 - Deionized water
 - Controlled temperature incubator or water bath (e.g., 50°C for accelerated testing)
 - HPLC system or other suitable analytical equipment to quantify active ingredient concentration.

- **Method:**
 - Prepare a sample of the metalworking fluid concentrate as you normally would, but **omit Kathon 886**.
 - Add **Kathon 886** to the concentrate at the intended use concentration. For example, add an amount that would result in **25 to 75 ppm active ingredient** in the final use-dilution [1].
 - Prepare a control sample by adding the same amount of **Kathon 886** to deionized water.
 - Store both the test sample and the control in sealed containers at an elevated temperature (e.g., **50°C**) to accelerate aging [2].
 - Periodically (e.g., after 1, 2, and 4 weeks), sample both and analyze the concentration of the active ingredients (5-chloro-2-methyl-4-isothiazolin-3-one and 2-methyl-4-isothiazolin-3-one).
- **Interpretation:** A significantly faster decline in active ingredient concentration in the test sample compared to the control indicates an **incompatibility** between **Kathon 886** and your fluid formulation or additive.

Kathon 886 MW: Key Physical & Chemical Properties

The table below summarizes essential data for handling and using this product [1] [2].

Property	Specification / Typical Value			
Active Ingredients	5-chloro-2-methyl-4-isothiazolin-3-one (10.4%) 2-methyl-4-isothiazolin-3-one (3.7%)			
Total Active Ingredients	14.1% (typical) Appearance	Amber to gold, slightly viscous liquid		
Solubility	Soluble in water, methanol, ethanol; insoluble in acetone Recommended pH Range	3.0 - 9.2 (optimal performance below 9.2) Specific Gravity (@ 25°C)	1.29 Dosage (Fouled System)	25 to 75 ppm active ingredient initially

I hope this technical support guide helps you resolve the compatibility issues with **Kathon 886**.

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References

1. - Ataman Kimya KATHON 886 [atamanchemicals.com]

2. KATHON 886 | [atamankimya.com]

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